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## Technical Support Center: Humic Acid Removal from eDNA Extracts

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Compound of Interest		
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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the removal of humic acids from environmental DNA (eDNA) extracts. Humic acids are common contaminants in eDNA research and can significantly impact downstream molecular analyses.

# Frequently Asked Questions (FAQs) Q1: What are humic acids and why are they a problem in eDNA studies?

Humic acids are complex organic molecules that are major components of soil and are also found dissolved in many aquatic environments.[1] They are formed from the decomposition of plant and animal residues.[2] In eDNA analysis, humic acids are problematic because they are often co-extracted with DNA due to their similar size and charge characteristics.[3] Their presence can interfere with downstream applications in several ways:

- PCR Inhibition: Humic acids are potent PCR inhibitors, even at low concentrations.[4][5][6]
   They can inhibit PCR by interacting with the DNA polymerase, binding to the template DNA, or chelating essential cofactors like Mg2+.[6][7] This can lead to reduced amplification efficiency or complete PCR failure, resulting in false negatives.[8]
- Inaccurate DNA Quantification: Humic substances can interfere with fluorometric DNA quantification methods that use dyes like PicoGreen and SYBR Green I, leading to inaccurate measurements of DNA concentration.[2][9]



 Reduced DNA Binding: The presence of humic substances can reduce the efficiency of DNA binding to nylon membranes used in hybridization assays.[9]

### Q2: How can I detect humic acid contamination in my eDNA extracts?

There are several indicators of humic acid contamination:

- Visual Inspection: A brownish or yellowish color in your DNA extract is a strong indicator of humic acid presence.
- Spectrophotometry (A260/A230 Ratio): A low A260/A230 ratio (typically < 1.8) suggests the
  presence of contaminants that absorb light at 230 nm, such as humic acids, phenols, or
  carbohydrates.</li>
- PCR Inhibition Controls: The most direct way is to test for PCR inhibition. This can be done by spiking a known amount of a control DNA template into your eDNA extract and observing if its amplification is reduced compared to a clean control reaction.[10]

### Q3: What are the common methods for removing humic acid from eDNA extracts?

Several strategies exist to remove or mitigate the effects of humic acids. These can be applied during or after the initial DNA extraction.

- Commercial Kits: Many commercial DNA extraction kits, particularly those designed for soil
  or environmental samples, include proprietary reagents and columns specifically for inhibitor
  removal.[3][10][11][12][13] These often feature inhibitor removal technology (IRT) or
  specialized humic acid removal columns.[10][13]
- Post-Extraction Cleanup Columns: Spin columns designed for post-extraction cleanup, such
  as those using size-exclusion chromatography or specialized inhibitor-binding matrices, can
  effectively remove humic acids from a purified DNA sample.[14]
- Chemical Methods: The addition of substances like polyvinylpyrrolidone (PVP) or cetyltrimethylammonium bromide (CTAB) to the lysis buffer can help precipitate humic acids during the extraction process.[15]



• Dilution: Simply diluting the eDNA extract can reduce the concentration of inhibitors to a level that is no longer problematic for downstream applications like PCR.[4] However, this also dilutes the target eDNA, which can be a drawback for low-concentration samples.[4]

## Q4: Can I prevent humic acid contamination during sample collection?

While complete prevention is difficult, some steps can reduce the initial load of inhibitors:

- Water Pre-filtration: For turbid water samples, pre-filtration using a mesh can help remove larger particles and some associated inhibitors before the main filtration step for eDNA capture.[8]
- Sample Washing: For soil or sediment samples, thoroughly washing the sample can help reduce the amount of extracellular humic acid.[10]

### **Troubleshooting Guide**

# Q1: My PCR/qPCR is failing or shows signs of inhibition (e.g., high Ct values, no amplification). What should I do?

PCR inhibition is a classic sign of humic acid contamination.[4]

#### Recommended Actions:

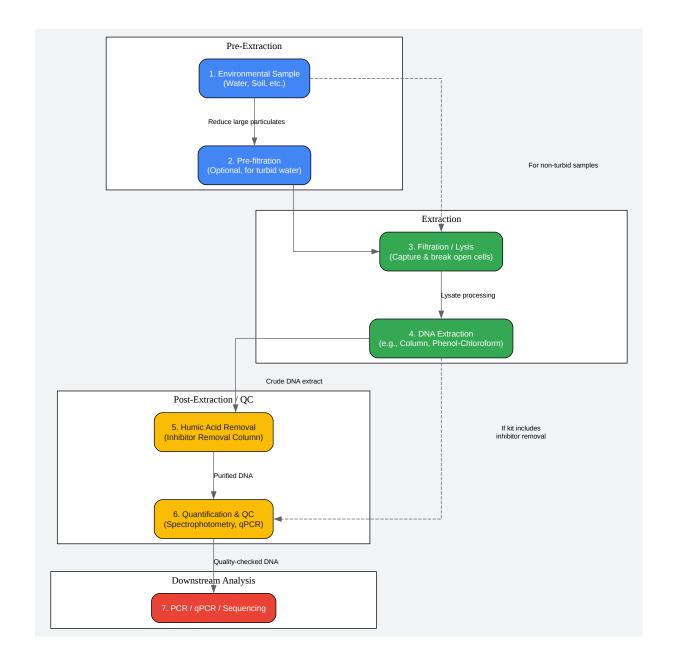
- Dilute the Template: Perform a serial dilution of your eDNA extract (e.g., 1:10, 1:100). If PCR is successful with a diluted sample, inhibition is the likely cause.[16]
- Use an Inhibitor-Tolerant Polymerase: Some DNA polymerases and master mixes are specifically engineered to be more robust in the presence of inhibitors like humic acid.[10]
   [17]
- Perform Post-Extraction Cleanup: If you have sufficient sample volume and concentration,
   re-purify your extract using a dedicated inhibitor removal kit or spin column.[14]



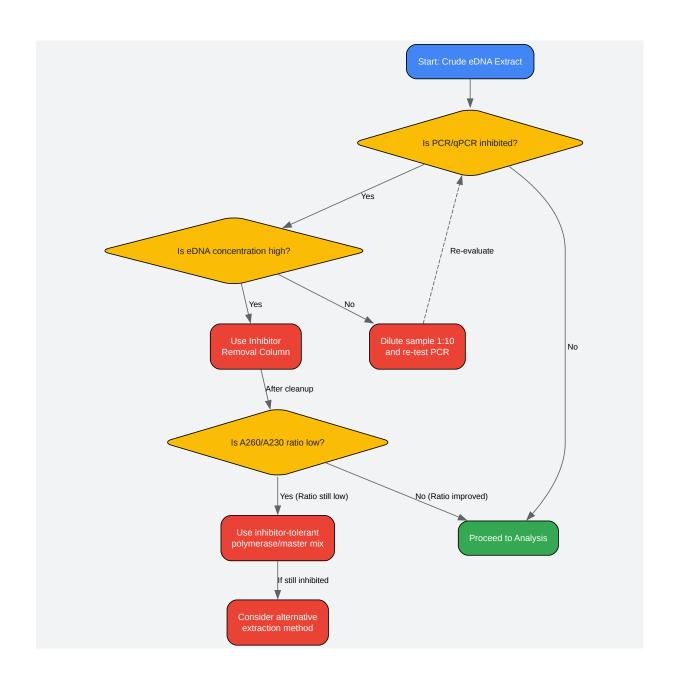
 Add PCR Enhancers: Additives like Bovine Serum Albumin (BSA) can sometimes alleviate inhibition by binding to humic acids and preventing them from interfering with the polymerase.[6]

**Workflow for eDNA Extraction and Humic Acid Removal** 









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